

Technical Guide: Molecular Weight, Stoichiometry, and Synthesis of Bi(thd)₃

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Compound of Interest

Compound Name: *Bismuth tris(dipivaloylmethanate)*

Cat. No.: *B13115107*

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Executive Summary

This technical guide provides a rigorous analysis of Bismuth(III) tris(2,2,6,6-tetramethyl-3,5-heptanedionate), abbreviated as Bi(thd)₃ or Bi(dpm)₃. While primarily utilized as a volatile precursor for Metal-Organic Chemical Vapor Deposition (MOCVD) of ferroelectric memories (e.g., BiFeO₃) and topological insulators (Bi₂Te₃), the principles of its stoichiometric control are directly transferable to the synthesis of bismuth-based metallodrugs.

This document moves beyond basic definitions to establish a self-validating protocol for synthesis, purification, and structural verification, ensuring the strict 1:3 metal-to-ligand ratio required for high-purity applications.

Part 1: Molecular Architecture & Stoichiometry

Fundamental Stoichiometry

The integrity of Bi(thd)₃ relies on the precise coordination of three anionic -diketonate ligands to a single central Bismuth(III) ion.

- Chemical Formula:

[\[1\]](#)[\[2\]](#)[\[3\]](#)

- IUPAC Name: Tris(2,2,6,6-tetramethyl-3,5-heptanedionato)bismuth(III)[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Ligand: 2,2,6,6-tetramethyl-3,5-heptanedionate (thd) — also known as dipivaloylmethanate (dpm).

Molecular Weight Calculation

Precise molecular weight determination is critical for calculating precursor molarity in CVD bubblers or pharmaceutical formulations.

Component	Element	Count	Atomic Mass (g/mol)	Subtotal (g/mol)
Central Metal	Bismuth (Bi)	1	208.980	208.980
Ligand (x3)	Carbon (C)	33	12.011	396.363
Hydrogen (H)	57	1.008	57.456	
Oxygen (O)	6	15.999	95.994	
Ligand Total	549.813			
Total MW	758.793			

Note: In practical laboratory settings, a value of 758.8 g/mol is standard.

Structural Considerations

Unlike transition metal

-diketonates which often dimerize, $\text{Bi}(\text{thd})_3$ is generally monomeric in the gas phase due to the steric bulk of the tert-butyl groups on the ligand. However, in the solid state, the large ionic radius of Bi^{3+} (1.03 Å) can lead to oligomerization if the steric shielding is compromised by impurities or hydrolysis.

Critical Stoichiometric Check:

Deviation < 2.95 indicates hydrolysis (formation of Bi-OH species); > 3.05 indicates occlusion of free ligand.

Part 2: Synthesis & Purification Protocol

The "Self-Validating" Synthesis Workflow

To ensure high purity, we utilize a salt metathesis route under inert atmosphere. This method prevents the formation of bismuth-oxo clusters, a common impurity in aqueous routes.

Reaction Equation:

Note: While the nitrate source is hydrated, the reaction solvent must be controlled to precipitate NaNO_3 while keeping $\text{Bi}(\text{thd})_3$ in solution.

Detailed Protocol

Step 1: Ligand Deprotonation

- Dissolve 2,2,6,6-tetramethyl-3,5-heptanedione (H-thd) in dry Ethanol.
- Add stoichiometric Sodium Ethoxide (NaOEt) or NaOH under N_2 flow.
- Stir for 1 hour to generate Sodium 2,2,6,6-tetramethyl-3,5-heptanedionate (Na-thd).

Step 2: Metallation

- Dissolve $\text{Bi}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$ in a minimum volume of acidified ethanol (to prevent hydrolysis).
- Add the Bi solution dropwise to the Na-thd solution.
- Observation Point: A white precipitate (NaNO_3) will form immediately. The $\text{Bi}(\text{thd})_3$ remains in the yellow/pale solution.

Step 3: Isolation & Purification (The Critical Step)

- Filter off the NaNO_3 by-product.
- Evaporate the solvent to dryness to obtain crude $\text{Bi}(\text{thd})_3$.

- Sublimation: This is the self-validating step. Sublime the crude solid at 110–120°C under vacuum (

Torr).

- Result: Pure $\text{Bi}(\text{thd})_3$ deposits on the cold finger. Non-volatile Bi-oxides and excess Na salts remain at the bottom.

Synthesis Logic Diagram



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Caption: Logic flow for $\text{Bi}(\text{thd})_3$ synthesis.[7][8] Sublimation acts as the final purity filter.

Part 3: Analytical Validation (E-E-A-T)

For researchers and drug developers, "white powder" is not a result; it is a hypothesis. The following data validates the hypothesis.

Thermal Analysis (TGA/DSC)

- Method: Thermogravimetric Analysis under N_2 .
- Acceptance Criteria:
 - (5% mass loss): $\sim 190^\circ\text{C}$.
 - Residue: $< 2\%$ at 400°C . High residue indicates non-volatile Bi-oxide impurities (bad for CVD, bad for drug solubility).

- Melting Point: Sharp endotherm at 114–116°C. Broad peaks indicate oligomerization or solvent occlusion.

Proton NMR (¹H-NMR)

- Solvent: Benzene-
or CDCl₃.
- Signature:
 - 1.25 ppm (s, 54H, -Butyl groups).
 - 5.70 ppm (s, 3H, Methine CH).
- Validation: Integration ratio must be exactly 18:1. Any deviation implies free ligand (excess H-thd) or hydrolysis.

Part 4: Application Context

Materials Science (MOCVD/ALD)

Bi(thd)₃ is the industry standard for depositing:

- BiFeO₃ (BFO): Ferroelectric thin films.
- Bi₂Te₃: Thermoelectric nanowires.
- Mechanism: The weak Bi-O bond allows clean cleavage at moderate temperatures (300–500°C), leaving pure Bismuth oxide films.

Relevance to Drug Development

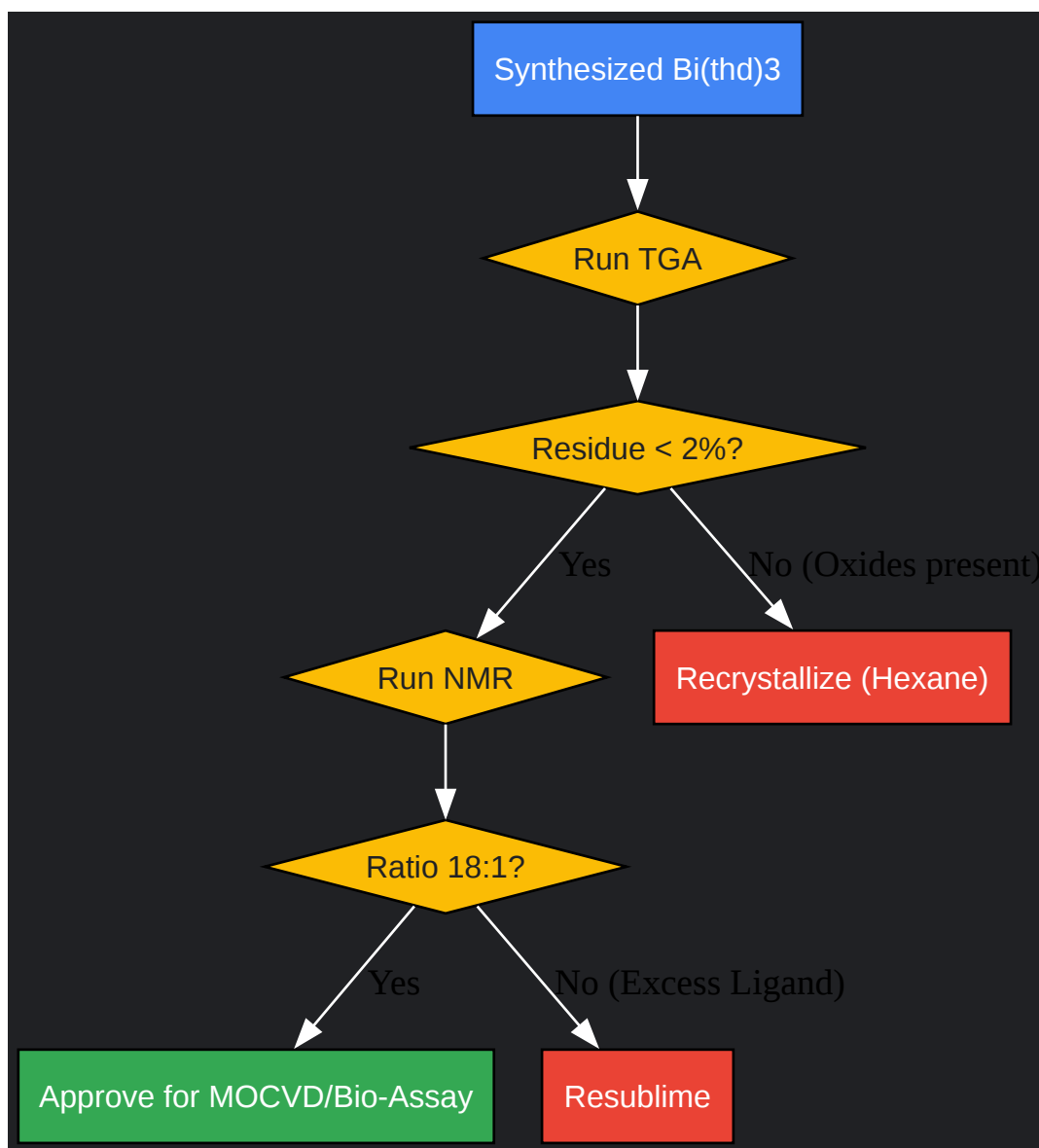
While Bi(thd)₃ is not a pharmaceutical, its chemistry models the Bi(III)-Oxygen coordination found in drugs like Colloidal Bismuth Subcitrate (CBS) used for *H. pylori* treatment.

- Translational Insight: The lipophilicity of the 'thd' ligand makes Bi(thd)₃ an excellent model for studying Bismuth transport across lipid membranes, a key challenge in designing oral

Bismuth drugs with better bioavailability than current salts.

- Toxicology Note: Bismuth is generally low-toxicity, but the 'thd' ligand is an irritant. Handling requires standard PPE (gloves, fume hood).

Decision Pathway for Researchers



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Caption: Quality Control decision tree ensuring stoichiometric integrity before application.

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